

Cyclohexane-PEG1-Br: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Cyclohexane-PEG1-Br

Cat. No.: B2559838

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety data sheet (SDS). A specific SDS for **Cyclohexane-PEG1-Br** was not available at the time of writing. The safety and handling guidelines presented herein are a synthesis of information available for the product and supplemented with data from the safety data sheet for Cyclohexane, a structurally related compound. Users should always consult with their institution's safety office and refer to the most current safety information available.

Introduction

Cyclohexane-PEG1-Br, also known as (2-bromoethoxy)cyclohexane, is a PEG-based PROTAC (Proteolysis Targeting Chimera) linker utilized in the synthesis of PROTACs.[1][2] PROTACs are an emerging therapeutic modality that leverages the cell's natural ubiquitin-proteasome system to selectively degrade target proteins.[1] This guide provides an in-depth overview of the safety and handling procedures for **Cyclohexane-PEG1-Br** to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

Proper handling of any chemical substance begins with a thorough understanding of its physical and chemical properties. The following table summarizes the available data for **Cyclohexane-PEG1-Br** and the more extensively characterized Cyclohexane.

Property	Cyclohexane-PEG1-Br	Cyclohexane
CAS Number	131665-94-6[1]	110-82-7[3][4][5]
Molecular Formula	C ₈ H ₁₅ BrO[1]	C ₆ H ₁₂
Molecular Weight	207.11 g/mol [1][2]	84.16 g/mol [6]
Appearance	Solid Powder[1]	Clear, colorless liquid[6]
Solubility	Soluble in DMSO[1]	Insoluble in water[6]
Boiling Point	Not available	80.7 °C / 177.3 °F
Melting Point	Not available	4 - 7 °C / 39 - 45 °F
Density	Not available	0.779 g/cm ³ (at 25 °C / 77 °F)
Flash Point	Not available	-4 °F[6]
Autoignition Temperature	Not available	Not available

Hazard Identification and Toxicology Summary

Due to the lack of a specific Safety Data Sheet for **Cyclohexane-PEG1-Br**, the hazard identification is based on the known hazards of Cyclohexane. Researchers should handle **Cyclohexane-PEG1-Br** with the assumption that it may possess similar hazards.

Cyclohexane is classified as:

- Highly flammable liquid and vapor (H225).[5][7][8]
- May be fatal if swallowed and enters airways (Aspiration hazard, H304).[3][5][7][8]
- Causes skin irritation (H315).[3][5][7][8]
- May cause drowsiness or dizziness (H336).[5][7][8]
- Very toxic to aquatic life with long lasting effects (H410).[5][7]

Hazard	Description
Inhalation	May cause respiratory tract irritation. Vapors may lead to drowsiness and dizziness.[7]
Skin Contact	Causes skin irritation.[7] Prolonged or repeated contact can lead to a skin rash, dryness, itching, and redness.[9]
Eye Contact	Causes eye irritation.[7]
Ingestion	May be harmful if swallowed. Aspiration hazard if swallowed, which can lead to lung damage.[7]
Chronic Exposure	May cause damage to the liver and kidneys.[9]

Toxicity Data (Cyclohexane):

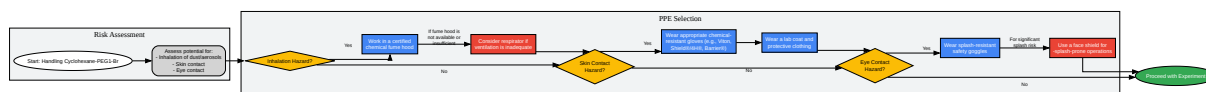
Endpoint	Species	Value
Oral LD50	Rat	8.0 to 39 mL/kg[10]
Inhalation NOAEL (Neurobehavioral)	Rat	400 ppm (1,400 mg/m ³)[10]
Inhalation NOAEL (Neurobehavioral)	Human	250 ppm (860 mg/m ³)[10]
Inhalation RfC	-	6 mg/m ³ [10]

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is paramount to ensure the safety of laboratory personnel and the integrity of the research.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Cyclohexane-PEG1-Br**. The following diagram illustrates a decision-making process for selecting appropriate PPE.



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Caption: PPE selection workflow for handling **Cyclohexane-PEG1-Br**.

Engineering Controls

- Ventilation: Always handle **Cyclohexane-PEG1-Br** in a well-ventilated area. A certified chemical fume hood is strongly recommended to minimize inhalation exposure.[3]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust or vapors.[3][4]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[3][5][7]
- Use non-sparking tools and take precautionary measures against static discharge.[4][5]
- Ground and bond containers when transferring material.[5]
- Wash hands thoroughly after handling.[3]

Storage

- **Storage Conditions:** Store in a dry, dark place at -20°C for long-term storage (up to one year).[1] For short-term storage, 0 - 4°C is recommended.[2]
- **Container:** Keep the container tightly closed in a well-ventilated place.[3]
- **Incompatible Materials:** Store away from strong oxidizing agents.[4]
- **Inert Atmosphere:** For enhanced stability, consider storing under an inert gas.[6]

First-Aid Measures

In the event of exposure, follow these first-aid guidelines and seek immediate medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor immediately.[4]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[4][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[4]
Ingestion	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. If vomiting occurs, keep head low so that stomach content doesn't get into the lungs.[3][4][5][7]

Accidental Release and Disposal

Accidental Release Measures

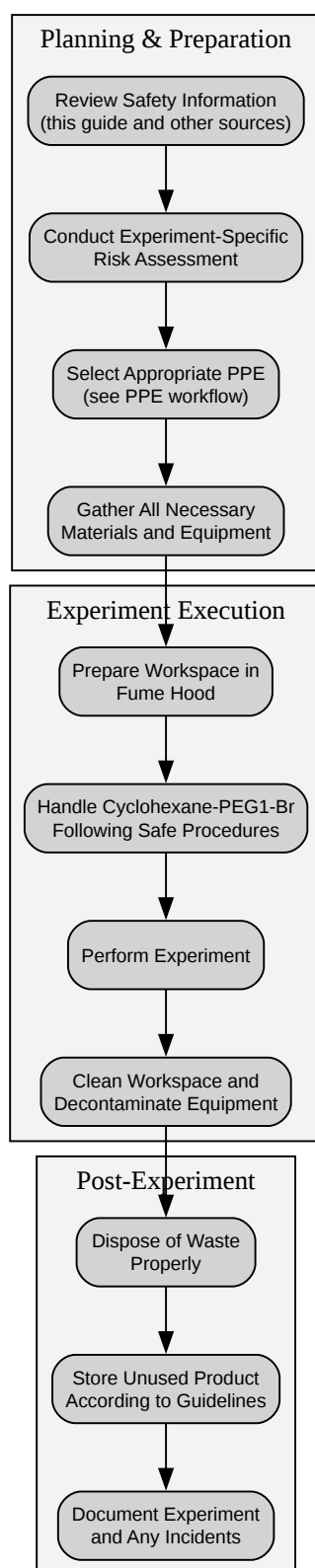
- Small Spills: Absorb with a liquid-binding material (e.g., sand, diatomaceous earth, acid- or universal binding agents).[3] Place in an appropriate container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE. Prevent the spill from entering drains, surface water, and ground water.[3] Cover drains.[3]
- Ignition Sources: Remove all sources of ignition.[3]

Disposal

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow the product to enter drains or water courses.[3]

Logical Workflow for Safe Use

The following diagram outlines the logical workflow for the safe use of **Cyclohexane-PEG1-Br** in a research setting.



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Caption: Logical workflow for the safe laboratory use of **Cyclohexane-PEG1-Br**.

Signaling Pathway Context

Cyclohexane-PEG1-Br serves as a linker in the formation of PROTACs. The generalized signaling pathway involving a PROTAC is depicted below.



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Caption: Generalized PROTAC mechanism of action.

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